

TTK21: A Technical Guide for Studying Epigenetic Modifications

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Compound of Interest

Compound Name: TTK21

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This document provides an in-depth technical overview of **TTK21**, a potent small-molecule activator of the CREB-binding protein (CBP) and p300 histone acetyltransferases (HATs). It is designed to serve as a comprehensive resource for researchers utilizing **TTK21** to investigate the role of histone acetylation in various biological processes, from neuroregeneration to cognitive function.

Introduction to TTK21

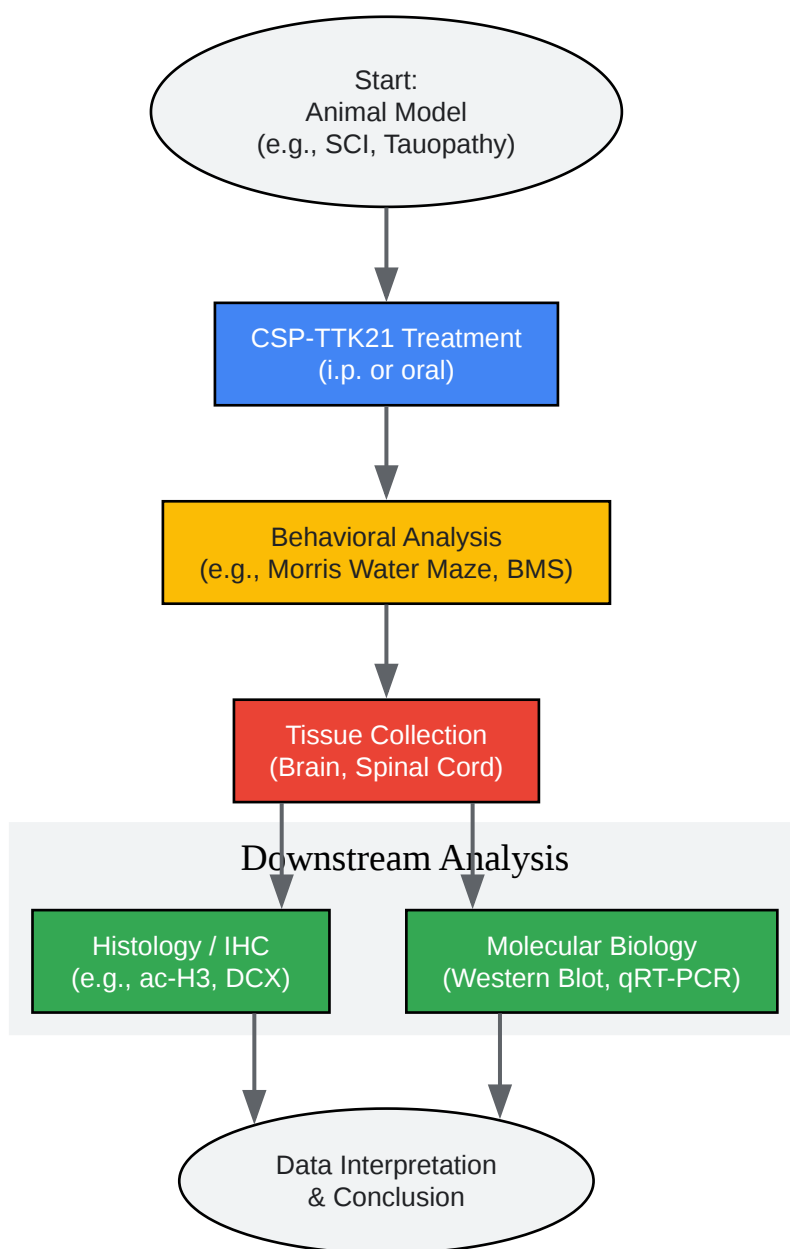
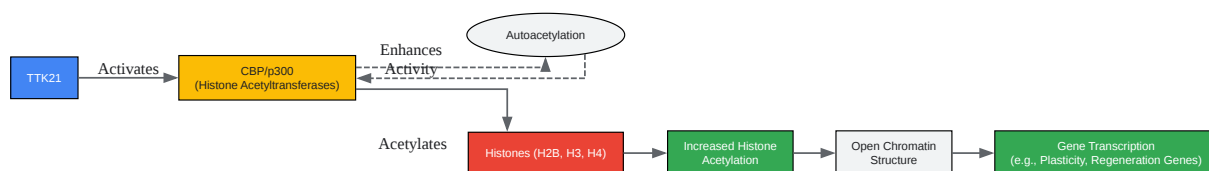
TTK21 (N-(4-chloro-3-trifluoromethyl-phenyl)-2-N-propoxy-benzamide) is a selective activator of the CBP/p300 family of histone acetyltransferases.[1][2] These enzymes play a critical role in epigenetic regulation by catalyzing the transfer of acetyl groups to lysine residues on histone tails. This modification typically neutralizes the positive charge of histones, leading to a more relaxed chromatin structure and enhanced gene transcription. Due to the central role of CBP/p300 in regulating gene expression programs essential for synaptic plasticity, memory, and neuronal health, **TTK21** has emerged as a valuable chemical tool.[3][4]

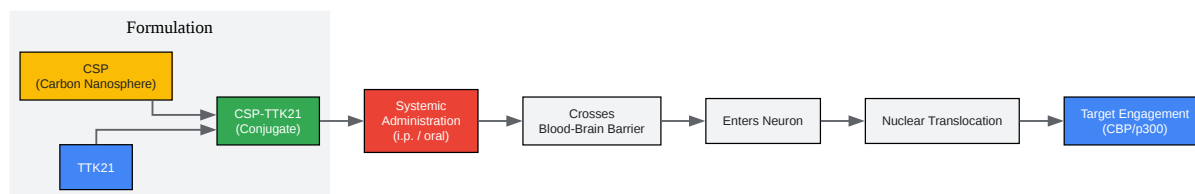
A key challenge with **TTK21** is its limited cell permeability on its own.[1] To overcome this, it is often conjugated with glucose-based carbon nanospheres (CSP), creating CSP-**TTK21**.[1][5]

This conjugation allows the molecule to efficiently cross the blood-brain barrier and cell membranes, making it suitable for both in vitro and in vivo applications.[1][5] Research has demonstrated that CSP-**TTK21** administration can promote neurogenesis, extend memory duration, and facilitate axonal regeneration in animal models of spinal cord injury and neurodegenerative diseases.[1][6][7]

Mechanism of Action

TTK21 functions by directly activating the acetyltransferase activity of both CBP and its functional ortholog, p300.[1] This activation is concentration-dependent and is thought to involve the induction of p300/CBP autoacetylation.[1][8] The subsequent increase in histone acetylation, particularly on H2B, H3, and H4 tails, alters the chromatin landscape.[1][2][7] This epigenetic remodeling facilitates the recruitment of transcription factors and RNA polymerase, leading to the expression of genes involved in neuronal function, plasticity, and regeneration.[4][6][9]





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References

- 1. A Novel Activator of CBP/p300 Acetyltransferases Promotes Neurogenesis and Extends Memory Duration in Adult Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. caymanchem.com [caymanchem.com]
- 3. Reinstating plasticity and memory in a tauopathy mouse model with an acetyltransferase activator | EMBO Molecular Medicine [link.springer.com]
- 4. Glucose derived carbon nanosphere (CSP) conjugated TTK21, an activator of the histone acetyltransferases CBP/p300, ameliorates amyloid-beta 1–42 induced deficits in plasticity and associativity in hippocampal CA1 pyramidal neurons - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Oral Administration of a Specific p300/CBP Lysine Acetyltransferase Activator Induces Synaptic Plasticity and Repairs Spinal Cord Injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Epigenetic treatment in mice improves spinal cord regeneration after injury | Imperial News | Imperial College London [imperial.ac.uk]
- 7. researchgate.net [researchgate.net]
- 8. ias.ac.in [ias.ac.in]

- 9. Glucose derived carbon nanosphere (CSP) conjugated TTK21, an activator of the histone acetyltransferases CBP/p300, ameliorates amyloid-beta 1-42 induced deficits in plasticity and associativity in hippocampal CA1 pyramidal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
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